

Quantifying N-nitroso-esmolol in Esmolol Drug Substance: An Application Note and Protocol

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Compound of Interest

Compound Name: *N-nitroso-esmolol*

Cat. No.: *B16333051*

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Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory bodies and manufacturers due to their potential carcinogenic properties. **N-nitroso-esmolol** is a nitrosamine drug substance-related impurity (NDSRI) that can potentially form in Esmolol drug substance. Esmolol is a short-acting beta-1 selective adrenergic receptor antagonist used for the rapid control of ventricular rate in various clinical settings. This document provides a detailed application note and protocol for the quantification of **N-nitroso-esmolol** in Esmolol drug substance using a sensitive and specific Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method.

Regulatory agencies such as the U.S. Food and Drug Administration (FDA) have established strict acceptable intake (AI) limits for nitrosamine impurities.^[1] **N-nitroso-esmolol** is classified as a Category 4 NDSRI with an acceptable intake limit of 1500 ng/day.^[1] Analytical methods for the detection of NDSRIs must be highly sensitive, with a limit of quantification (LOQ) at or below 10% of the permissible level derived from the AI and the maximum daily dose (MDD) of the active pharmaceutical ingredient (API). This ensures patient safety and compliance with global regulatory standards.

This application note describes a UPLC-MS/MS method that is fit-for-purpose for the trace-level quantification of **N-nitroso-esmolol** in Esmolol drug substance. The protocol herein provides detailed steps for sample preparation, chromatographic separation, and mass spectrometric detection.

Experimental Protocols

Materials and Reagents

- **N-nitroso-esmolol** reference standard (purity $\geq 98\%$)
- Esmolol hydrochloride reference standard (purity $\geq 99.5\%$)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Volumetric flasks and pipettes
- Autosampler vials
- 0.22 μm syringe filters

Instrumentation

- UPLC system: Waters ACQUITY UPLC I-Class or equivalent
- Mass spectrometer: Waters Xevo TQ-S micro or equivalent triple quadrupole mass spectrometer
- Chromatography data system: Waters MassLynx or equivalent

Preparation of Solutions

- Diluent: Methanol

- **N-nitroso-esmolol** Stock Solution (100 µg/mL): Accurately weigh approximately 10 mg of **N-nitroso-esmolol** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with methanol.
- **N-nitroso-esmolol** Intermediate Stock Solution (1 µg/mL): Pipette 1 mL of the **N-nitroso-esmolol** Stock Solution into a 100 mL volumetric flask and dilute to volume with methanol.
- Standard Solutions for Calibration Curve: Prepare a series of calibration standards by appropriate serial dilutions of the **N-nitroso-esmolol** Intermediate Stock Solution with the diluent to achieve concentrations ranging from 0.05 ng/mL to 50 ng/mL.
- Sample Solution (1 mg/mL of Esmolol): Accurately weigh approximately 50 mg of Esmolol drug substance into a 50 mL volumetric flask. Dissolve and dilute to volume with the diluent. Filter the solution through a 0.22 µm syringe filter into an autosampler vial.

UPLC-MS/MS Method

The following UPLC-MS/MS conditions are based on established methods for the analysis of N-nitroso beta-blockers and should be optimized as needed.[\[2\]](#)[\[3\]](#)

Table 1: UPLC-MS/MS Method Parameters

Parameter	Condition
UPLC Conditions	
Column	Acquity UPLC HSS T3 (100 mm x 2.1 mm, 1.8 μ m) or equivalent
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile:Methanol (50:50, v/v)
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	10 μ L
Gradient Program	Time (min)
0.0	
1.0	
5.0	
6.0	
6.1	
8.0	
MS/MS Conditions	
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.0 kV
Desolvation Temperature	450 °C
Desolvation Gas Flow	800 L/hr
Cone Gas Flow	50 L/hr
Source Temperature	150 °C
Acquisition Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions	Analyte
N-nitroso-esmolol	

Note: The specific MRM transitions, cone voltage, and collision energy for **N-nitroso-esmolol** need to be determined by infusing a standard solution of the impurity into the mass spectrometer.

Data Analysis and Calculations

- **Calibration Curve:** Generate a linear calibration curve by plotting the peak area of **N-nitroso-esmolol** against its concentration. A weighting factor of $1/x$ may be used if necessary. The correlation coefficient (r^2) should be ≥ 0.99 .
- **Quantification:** Determine the concentration of **N-nitroso-esmolol** in the sample solution from the calibration curve.
- **Calculation of Impurity Level:** Calculate the amount of **N-nitroso-esmolol** in the Esmolol drug substance in parts per million (ppm) using the following formula:

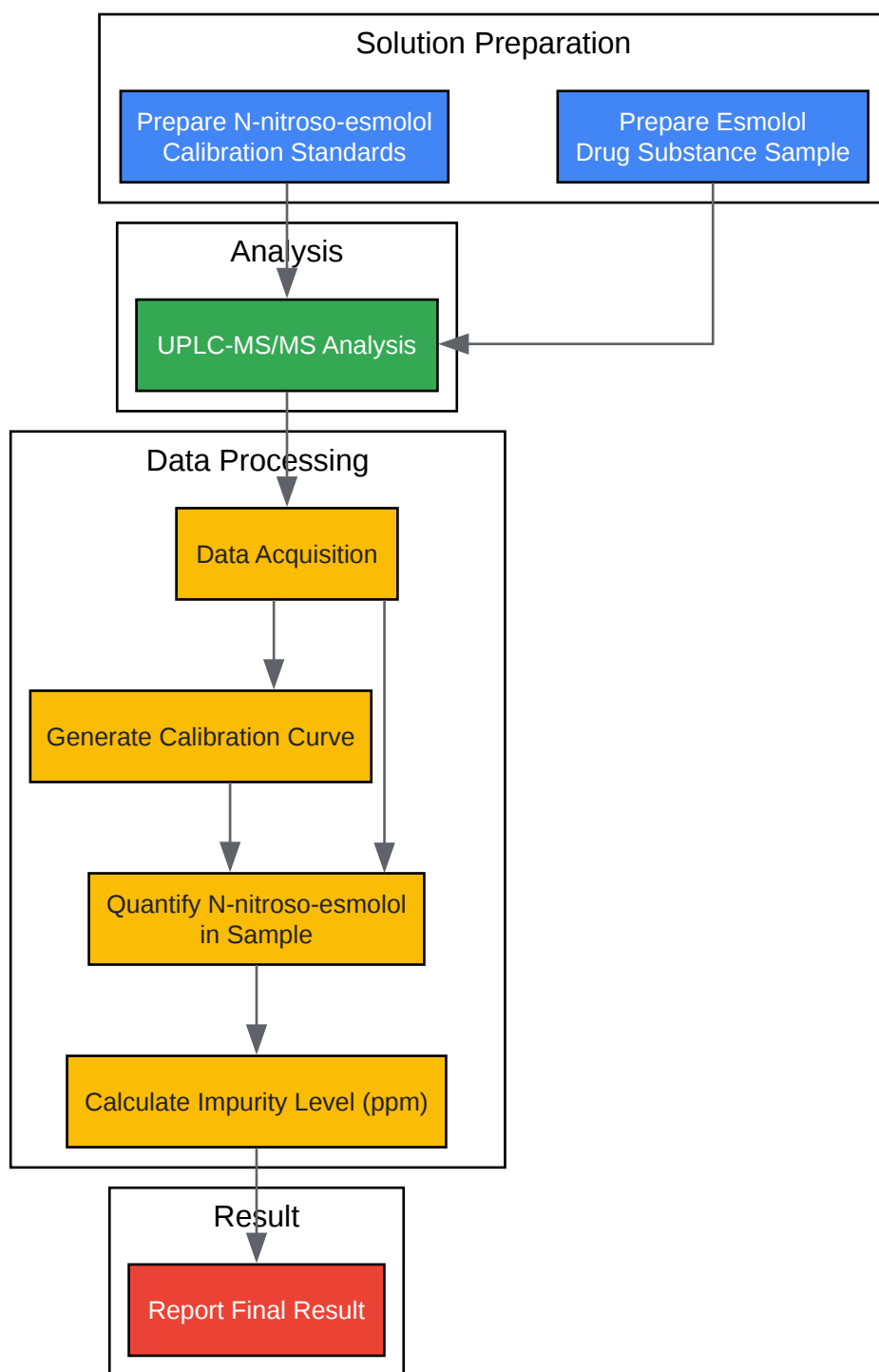
Quantitative Data Summary

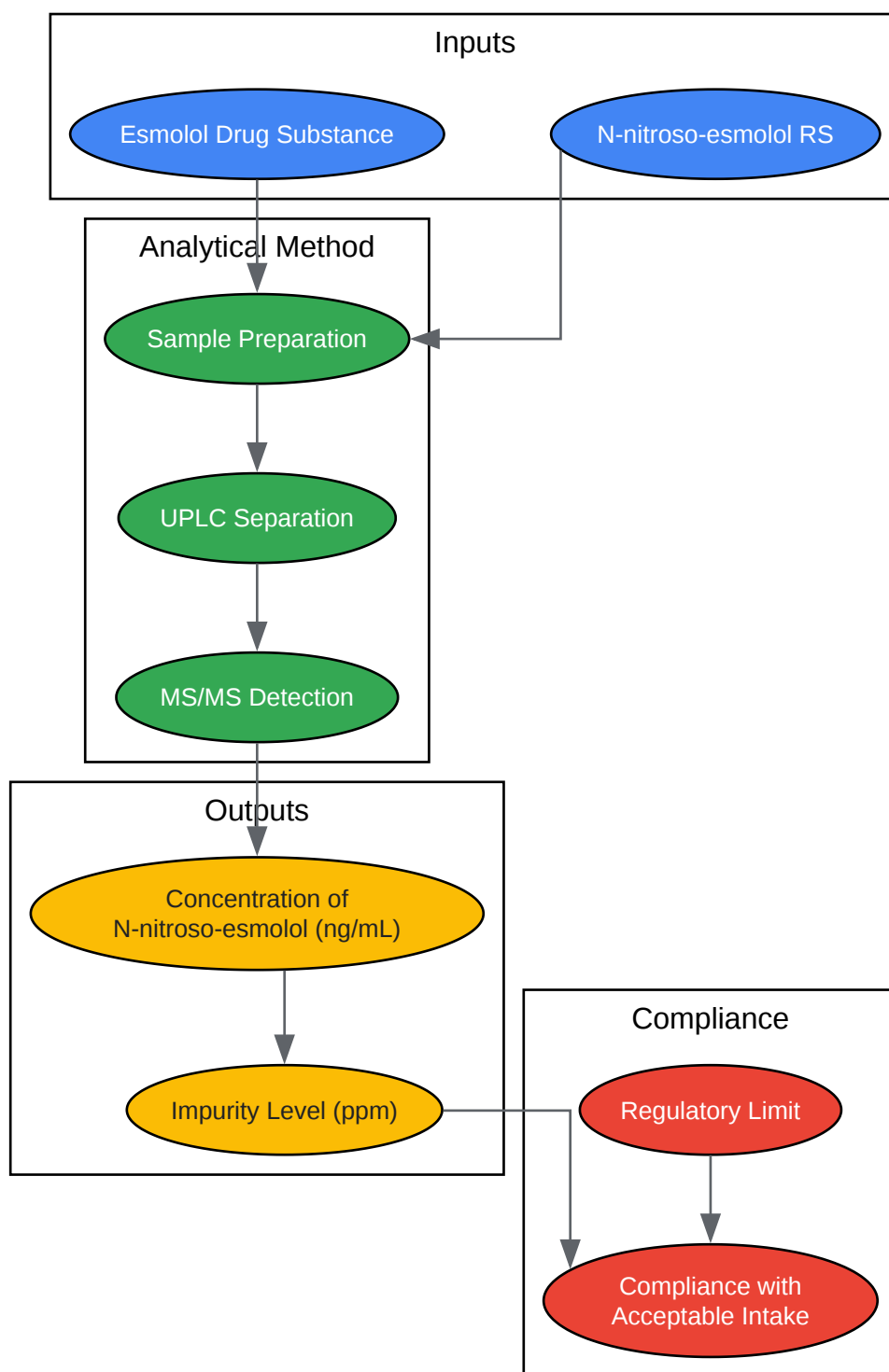
The performance of the analytical method should be validated according to ICH Q2(R1) guidelines. The following table summarizes the expected performance characteristics of the method based on similar validated assays for other N-nitroso beta-blockers.[\[2\]](#)[\[3\]](#)

Table 2: Method Validation and Performance Data

Parameter	Expected Result
Linearity Range	0.05 - 50 ng/mL
Correlation Coefficient (r^2)	≥ 0.99
Limit of Detection (LOD)	~0.015 ng/mL (based on S/N ratio of 3:1)
Limit of Quantitation (LOQ)	~0.05 ng/mL (based on S/N ratio of 10:1)
Accuracy (% Recovery)	80.0% - 120.0%
Precision (% RSD)	$\leq 15.0\%$ at LOQ, $\leq 10.0\%$ at higher concentrations
Specificity	No interference from Esmolol or other impurities

Diagrams





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